

Essential Safety and Logistics for Handling Camphane

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Compound of Interest

Compound Name: Camphane

Cat. No.: B1194851

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This document provides immediate, procedural guidance for laboratory professionals on the safe handling and disposal of **Camphane**. Adherence to these protocols is critical for ensuring personal safety and environmental protection.

Understanding the Hazards

Camphane is a flammable solid that can cause serious eye irritation.[1][2] It is also very toxic to aquatic life with long-lasting effects.[1][3] The enrichment of fine dust can lead to the danger of a dust explosion.[4] It is crucial to keep it away from heat, hot surfaces, sparks, open flames, and other ignition sources.[2][4]

Quantitative Data Summary

The following table summarizes key quantitative data for **Camphane**.

Property	Value	Source
Chemical Formula	C ₁₀ H ₁₆	[2]
Formula Weight	136.24 g/mol	[2]
CAS Number	79-92-5	[1][4]
Appearance	Colorless or white crystals	[2]
Odor	Penetrating turpentine-like odor	[2]
Flash Point	34 °C	[2]
Oral LD50 (Rabbit)	> 2,500 mg/kg	[5]
Skin Irritation (Rabbit)	No skin irritation (OECD Test Guideline 404)	[5]
Eye Irritation (Rabbit)	Eye irritation (OECD Test Guideline 405)	[5]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Camphane** to minimize exposure and ensure safety.

Recommended PPE for Routine Handling

PPE Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or goggles.[6] A face shield may be necessary for operations with a higher risk of dust generation.	To prevent eye contact, which can cause serious irritation.[1][2]
Skin Protection	Nitrile or neoprene rubber gloves.[7][8] A lab coat or chemical-resistant apron should be worn to protect clothing and skin.	To prevent skin contact. Although not classified as a skin irritant, good laboratory practice dictates avoiding direct contact.[5]
Respiratory Protection	Generally not required in a well-ventilated area. If dust formation is unavoidable, use a NIOSH-approved respirator for dusts.	To avoid the inhalation of dust.[4][5]
Hand Washing	Wash hands thoroughly with soap and water after handling and before breaks.[4][5]	To remove any residual contamination.

PPE for Emergency Situations (e.g., Fire)

In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective clothing.[4][5]

Operational Plans: Handling and Storage

4.1. General Handling Procedures:

- Ensure adequate ventilation in the handling area.[5]
- Avoid the formation and accumulation of dust.[1][4]
- Keep away from ignition sources such as heat, sparks, and open flames – no smoking.[2][4][5]

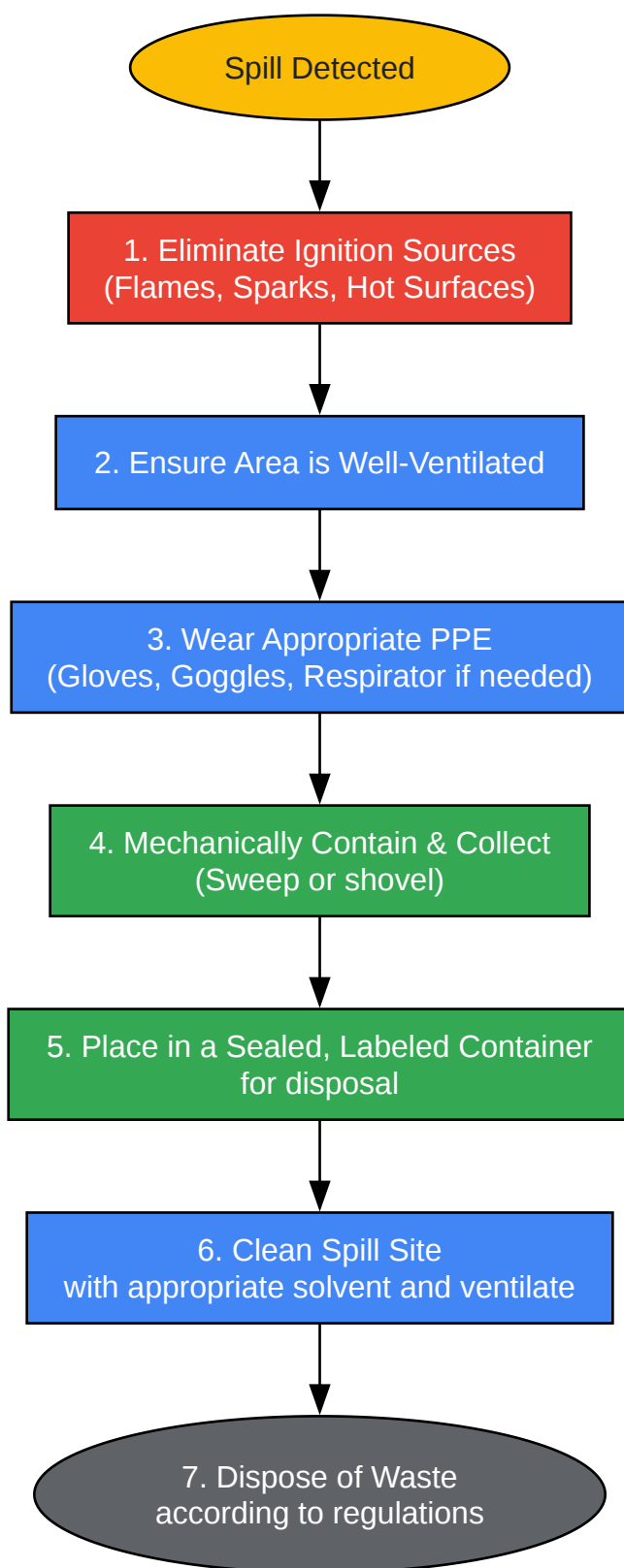
- Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[5\]](#)
- Use explosion-proof electrical and ventilating equipment.[\[2\]](#)[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not ingest or inhale.[\[1\]](#)

4.2. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Store in a dedicated flammables cabinet.[\[2\]](#)
- Keep away from strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[2\]](#)

Emergency Protocol: Accidental Release or Spill

In case of a spill, follow this step-by-step procedure to ensure safety and proper cleanup.



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Caption: Workflow for handling a **Camphane** spill.

Disposal Plan

Chemical waste disposal must be conducted in accordance with all federal, state, and local regulations.^[1]

- Segregation: Collect spilled material and any contaminated cleaning materials in a separate, sealed, and properly labeled container.^{[1][2]}
- Labeling: Clearly label the waste container with "Hazardous Waste" and the contents ("**Camphane**").
- Consultation: Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for pickup and proper disposal.^[1]
- Environmental Precaution: Do not allow the product to enter drains or waterways, as it is very toxic to aquatic organisms.^{[3][4][5]}

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